

# 1,2,3,5-Tetrachlorobenzene as a persistent organic pollutant

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## Compound of Interest

Compound Name: 1,2,3,5-Tetrachlorobenzene

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An In-Depth Technical Guide to **1,2,3,5-Tetrachlorobenzene** as a Persistent Organic Pollutant

## Authored by a Senior Application Scientist

### Introduction

**1,2,3,5-Tetrachlorobenzene** (1,2,3,5-TeCB) is a synthetic organochlorine compound belonging to the family of tetrachlorobenzenes.[1][2] It is characterized by a benzene ring substituted with four chlorine atoms at positions 1, 2, 3, and 5.[2] While not produced or used in its pure form in many countries like Canada, it can be found as an impurity in other chemical products and is generated unintentionally from various industrial and combustion processes.[1][3] This guide provides a comprehensive technical overview of 1,2,3,5-TeCB, focusing on its properties as a persistent organic pollutant (POP), its environmental fate, toxicological profile, and the analytical methodologies for its detection.

## Physicochemical Properties of 1,2,3,5-Tetrachlorobenzene

The environmental behavior and toxicological effects of 1,2,3,5-TeCB are largely dictated by its physicochemical properties. As a solid with low volatility and low water solubility at room temperature, it tends to persist in the environment.[3] Its high octanol-water partition coefficient (log Kow) indicates a strong tendency to partition into fatty tissues of living organisms, leading to bioaccumulation.

Property	Value	Reference
Chemical Formula	C6H2Cl4	[2][4]
Molar Mass	215.89 g/mol	[2][4]
Appearance	White crystals or off-white solid	[2][5]
Melting Point	54.5 °C	[1][4]
Boiling Point	246 °C	[4]
Water Solubility	3.6 - 4.016 mg/L at 25 °C	[1][4]
Vapor Pressure	9.8 Pa at 25 °C	[1]
Log Octanol-Water Partition Coefficient (log Kow)	4.5 - 4.66	[1][2]
Henry's Law Constant	1.6 x 10 <sup>-3</sup> atm-cu m/mol at 25 °C	[2]

## Sources and Environmental Release

There are no known natural sources of tetrachlorobenzenes.[1] The primary sources of 1,2,3,5-TeCB in the environment are anthropogenic. Historically, it was used in dielectric fluids, often to top up polychlorinated biphenyl (PCB) transformers, and in dyestuff carriers.[3] Although many of these applications have been discontinued, legacy sources may still contribute to its environmental release.[3]

Furthermore, 1,2,3,5-TeCB can be unintentionally generated and released from:

- The combustion of organic compounds in the presence of a chlorine source.[3]
- Industrial processes where it is a byproduct.
- The degradation of more highly chlorinated benzenes, such as pentachlorobenzene and hexachlorobenzene.[2]
- The metabolism and degradation of certain pesticides like lindane.[1][2]

## Environmental Fate and Transport

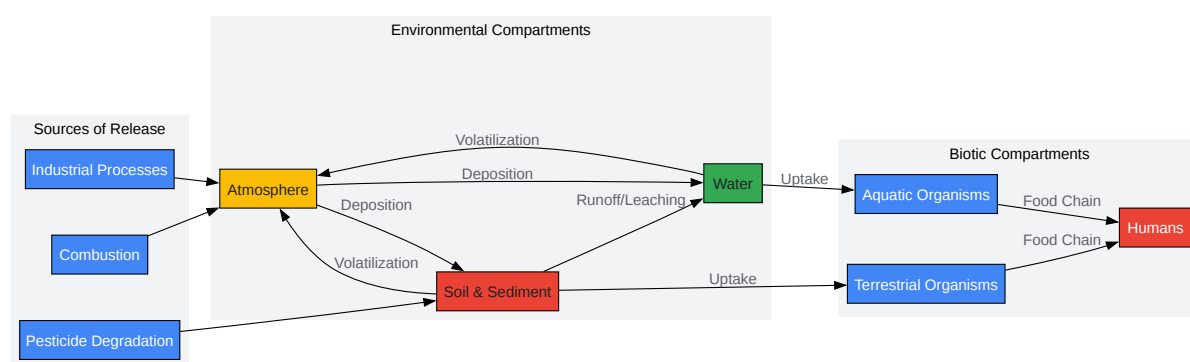
The persistence and transport of 1,2,3,5-TeCB in the environment are key characteristics of its behavior as a POP.

### Persistence

1,2,3,5-TeCB is resistant to degradation in the environment. While it can be removed from the atmosphere through photooxidation and precipitation, it persists under anaerobic conditions in buried soil and sediment.<sup>[1]</sup> In soil, it is expected to be persistent and immobile due to its strong adsorption to organic matter.<sup>[1][3]</sup>

### Transport

Once released, 1,2,3,5-TeCB can be transported over long distances. Its presence in the air allows for atmospheric transport and deposition in remote areas.<sup>[1]</sup> In aquatic environments, it tends to adsorb to sediment and particulate matter.<sup>[1]</sup> While volatilization from water surfaces can occur, this process is often attenuated by its adsorption to solids.<sup>[2]</sup> In soil, it volatilizes and dissolves slowly.<sup>[3]</sup>



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### Environmental Transport Pathways of 1,2,3,5-TeCB

## Bioaccumulation and Biomagnification

Due to its lipophilic nature (high log Kow), 1,2,3,5-TeCB has a high potential for bioaccumulation in organisms.<sup>[1]</sup> This means it can build up in the fatty tissues of organisms at concentrations much higher than in the surrounding environment. As it moves up the food chain, its concentration increases at each trophic level, a process known as biomagnification.<sup>[6]</sup> This can lead to high levels of contamination in top predators, including humans.

## Toxicology and Human Health Effects

### Toxicokinetics

Studies in laboratory animals have provided insights into the absorption, distribution, metabolism, and excretion of 1,2,3,5-TeCB.

- **Absorption and Distribution:** When administered orally to rats, 1,2,3,5-TeCB is absorbed and distributed to various tissues.[\[7\]](#)[\[8\]](#) Residues have been found in both maternal and fetal tissues in pregnant rats, indicating its potential for developmental toxicity.[\[2\]](#)
- **Metabolism:** In rats, 1,2,3,5-TeCB is metabolized to more polar compounds, primarily 2,3,4,6-tetrachlorophenol and isomeric hydroxytrichlorothiophenols.[\[7\]](#)[\[8\]](#)[\[9\]](#) The metabolic pathways can differ between species, as seen in comparisons between rats and rabbits.[\[7\]](#) In squirrel monkeys, the metabolism and excretion patterns of tetrachlorobenzene isomers also show species-specific differences.[\[10\]](#)
- **Excretion:** In rats, approximately 46-51% of an administered dose of 1,2,3,5-TeCB is excreted in the urine and feces within 48 hours.[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Health Effects

The toxicity of tetrachlorobenzenes can vary between isomers. While data specific to 1,2,3,5-TeCB is sometimes limited, studies on tetrachlorobenzenes as a group provide valuable information.

Toxicity Data for Tetrachlorobenzene Isomers (Rat, Oral)	
Isomer	LD50 (mg/kg body weight)
1,2,3,5-Tetrachlorobenzene	2297 (male), 1727 (female)
1,2,3,4-Tetrachlorobenzene	1470 (male), 1167 (female)
1,2,4,5-Tetrachlorobenzene	3105 (male)

Source:[\[1\]](#)

Acute exposure to high levels of tetrachlorobenzenes can cause irritation to the skin, eyes, nose, and throat.[\[11\]](#) High exposure may lead to more severe effects such as muscle weakness, diarrhea, and potential damage to the liver and kidneys.[\[11\]](#) Long-term exposure may also affect the liver.[\[12\]](#)

## Analytical Methodologies

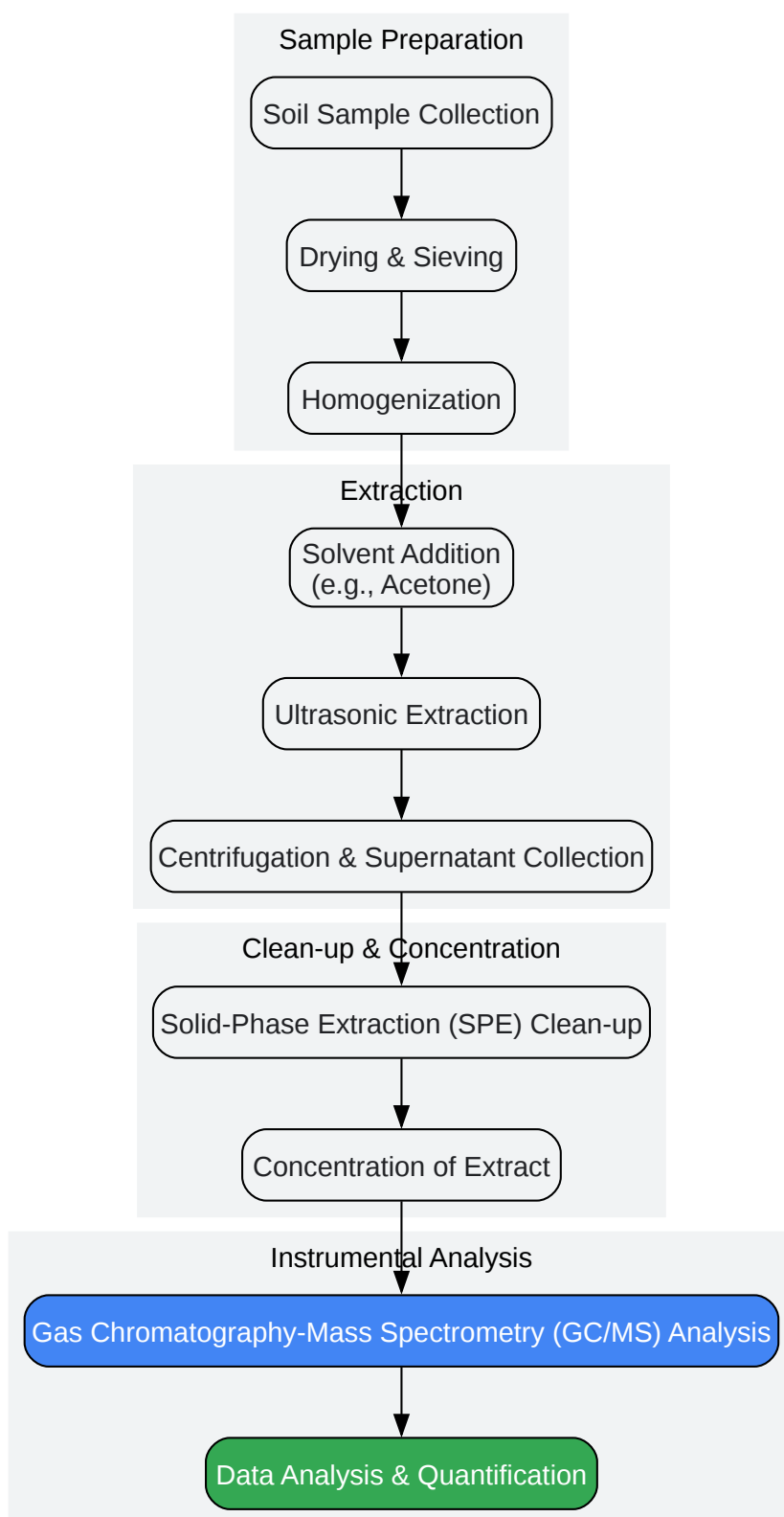
The accurate detection and quantification of 1,2,3,5-TeCB in various environmental and biological matrices are crucial for monitoring and risk assessment. The most common analytical techniques involve gas chromatography (GC) coupled with either an electron capture detector (ECD) or a mass spectrometer (MS).<sup>[1]</sup>

## Representative Analytical Protocol for 1,2,3,5-TeCB in Soil

This protocol outlines a general workflow for the analysis of 1,2,3,5-TeCB in soil samples.

- Sample Collection and Preparation:
  - Collect soil samples using appropriate protocols to avoid cross-contamination.
  - Air-dry the samples and sieve to remove large debris.
  - Homogenize the sample prior to extraction.
- Extraction:
  - Ultrasonic-assisted extraction: Accurately weigh a portion of the soil sample (e.g., 1-5 g) into a centrifuge tube.<sup>[13]</sup>
  - Add a suitable solvent, such as acetone or a hexane/acetone mixture.<sup>[13]</sup>
  - Extract the sample in an ultrasonic bath for a specified time (e.g., 20 minutes).<sup>[13]</sup>
  - Centrifuge the extract and collect the supernatant.<sup>[13]</sup>
- Clean-up:
  - The crude extract may contain interfering substances that need to be removed.
  - Techniques like solid-phase extraction (SPE) or gel permeation chromatography (GPC) can be used for clean-up.
- Concentration:

- The cleaned extract is concentrated to a smaller volume to increase the analyte concentration.
- Instrumental Analysis:
  - Inject a small volume of the concentrated extract into a gas chromatograph.
  - The GC separates the components of the mixture.
  - The detector (ECD or MS) identifies and quantifies 1,2,3,5-TeCB based on its retention time and mass spectrum.



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Analytical Workflow for 1,2,3,5-TeCB in Soil



## Risk Assessment and Management

The persistent and bioaccumulative nature of 1,2,3,5-TeCB poses long-term risks to ecosystems and human health. In Canada, it is considered "toxic" under the Canadian Environmental Protection Act (CEPA) 1999 and has been added to Schedule 1.[\[3\]](#)

## Remediation of Contaminated Sites

For sites contaminated with chlorinated benzenes like 1,2,3,5-TeCB, various remediation technologies can be considered. The selection of a suitable technology depends on site-specific conditions, including the type and concentration of contaminants, and the geological and hydrogeological characteristics of the site.

Some potential remediation technologies include:

- Excavation and Disposal: Physical removal of contaminated soil for treatment or disposal in a secure landfill.[\[14\]](#)
- In Situ Chemical Reduction (ISCR): Injection of chemical reductants into the subsurface to transform the contaminants into less harmful substances.[\[14\]](#)
- In Situ Thermal Treatment: Heating the subsurface to volatilize or destroy the contaminants.[\[14\]](#)[\[15\]](#)
- Bioremediation: Using microorganisms to break down the contaminants.[\[16\]](#)

## Conclusion

**1,2,3,5-Tetrachlorobenzene** is a persistent organic pollutant of significant environmental concern due to its persistence, potential for long-range transport, bioaccumulation, and toxicity. Understanding its sources, environmental behavior, and toxicological profile is essential for developing effective strategies to monitor its presence, assess its risks, and manage its contamination. Continued research and the implementation of appropriate regulatory measures are crucial to mitigate the potential adverse impacts of this compound on the environment and human health.

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